

# Application Note: Selective Solvent Extraction of Americium(III) Using CyMe<sub>4</sub>BTBP

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## Compound of Interest

Compound Name: CyMe<sub>4</sub>BTBP

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Audience: Researchers, scientists, and drug development professionals involved in radiochemical separations and actinide science.

## Introduction

The separation of trivalent minor actinides (Am<sup>3+</sup>, Cm<sup>3+</sup>) from lanthanides (Ln<sup>3+</sup>) is a significant challenge in advanced nuclear fuel reprocessing due to their similar ionic radii and chemical properties.<sup>[1][2]</sup> Effective separation is crucial for reducing the long-term radiotoxicity of nuclear waste. The ligand 6,6'-bis(5,5,8,8-tetramethyl-5,6,7,8-tetrahydro-benzo[1][3][4]triazin-3-yl)[3][3]bipyridine, commonly known as CyMe<sub>4</sub>BTBP, has emerged as a highly selective extractant for trivalent actinides over lanthanides from acidic media.<sup>[1][2]</sup> This document provides a detailed protocol for the solvent extraction of americium(III) using CyMe<sub>4</sub>BTBP, including protocols for extraction and stripping, and summarizes key performance data.

## Principle of Separation

The selectivity of CyMe<sub>4</sub>BTBP for americium(III) over lanthanides like europium(III) stems from differences in the complexation behavior between the ligand and the metal ions. In the organic phase, CyMe<sub>4</sub>BTBP typically forms 1:2 complexes with both Am(III) and Eu(III).<sup>[5]</sup> However, structural studies have shown that the extracted americium complex predominantly exists as

$[\text{Am}(\text{CyMe}_4\text{-BTBP})_2(\text{NO}_3)]^{2+}$ , where a nitrate ion is present in the first coordination sphere.<sup>[1][2][5]</sup> This coordination significantly compensates for the charge density of the complex.

In contrast, the europium complex is typically  $[\text{Eu}(\text{CyMe}_4\text{-BTBP})_2]^{3+}$ , with nitrate ions acting as outer-sphere counter-ions.<sup>[1][2][5]</sup> The lower charge density of the americium complex enhances its stability and solubility in organic solvents with low relative permittivity, driving the selective extraction of Am(III) over Eu(III).<sup>[1][4][5]</sup> The choice of solvent is therefore a critical parameter, balancing a high separation factor with sufficient ligand solubility.<sup>[1][5]</sup>

## Experimental Protocols

### 3.1. Protocol 1: Americium(III) Extraction

This protocol describes the extraction of Am(III) from a nitric acid aqueous phase into an organic phase containing CyMe<sub>4</sub>BTBP.

Materials and Reagents:

- Organic Phase: 10 mM CyMe<sub>4</sub>BTBP dissolved in a suitable organic diluent (e.g., 1-octanol, or a mixture of 30% v/v TBP and 70% v/v FS-13).<sup>[3][6]</sup>
- Aqueous Phase: 1 M to 4 M Nitric Acid (HNO<sub>3</sub>) containing a known trace concentration of <sup>241</sup>Am.<sup>[3][6]</sup>
- Centrifuge tubes (e.g., 15 mL).
- Mechanical shaker or vortex mixer.
- Centrifuge.
- Pipettes and appropriate safety equipment for handling radionuclides.
- Gamma spectrometer or liquid scintillation counter for analysis.

Procedure:

- Prepare the organic and aqueous phases at the desired concentrations.

- In a centrifuge tube, combine equal volumes (e.g., 2 mL) of the aqueous phase and the organic phase.
- Cap the tube securely and agitate vigorously using a mechanical shaker for at least 30 minutes to ensure equilibrium is reached.[6] Note: The time to reach equilibrium can vary; 20 minutes is often sufficient in TBP/FS-13 systems.[6]
- Centrifuge the mixture at high speed (e.g., 4000 rpm) for 5-10 minutes to achieve complete phase separation.
- Carefully collect an aliquot from both the organic and aqueous phases for radiometric analysis.
- Determine the concentration of  $^{241}\text{Am}$  in each phase using gamma spectrometry or another suitable method.
- Calculate the distribution ratio (D) for americium using the formula:  $D_{\text{Am}} = (\text{Concentration of Am in Organic Phase}) / (\text{Concentration of Am in Aqueous Phase})$

### 3.2. Protocol 2: Americium(III) Stripping (Back-Extraction)

This protocol describes the recovery of Am(III) from the loaded organic phase back into an aqueous solution.

#### Materials and Reagents:

- Loaded organic phase from Protocol 1.
- Stripping Solution: 0.5 M Glycolic Acid adjusted to pH 4 with a suitable base (e.g., NaOH or  $\text{NH}_4\text{OH}$ ).[3][6] Alternatively, a dilute nitric acid solution (e.g., 0.1 M  $\text{HNO}_3$ ) can be used, although kinetics may be slower.[7]
- Equipment as listed in Protocol 1.

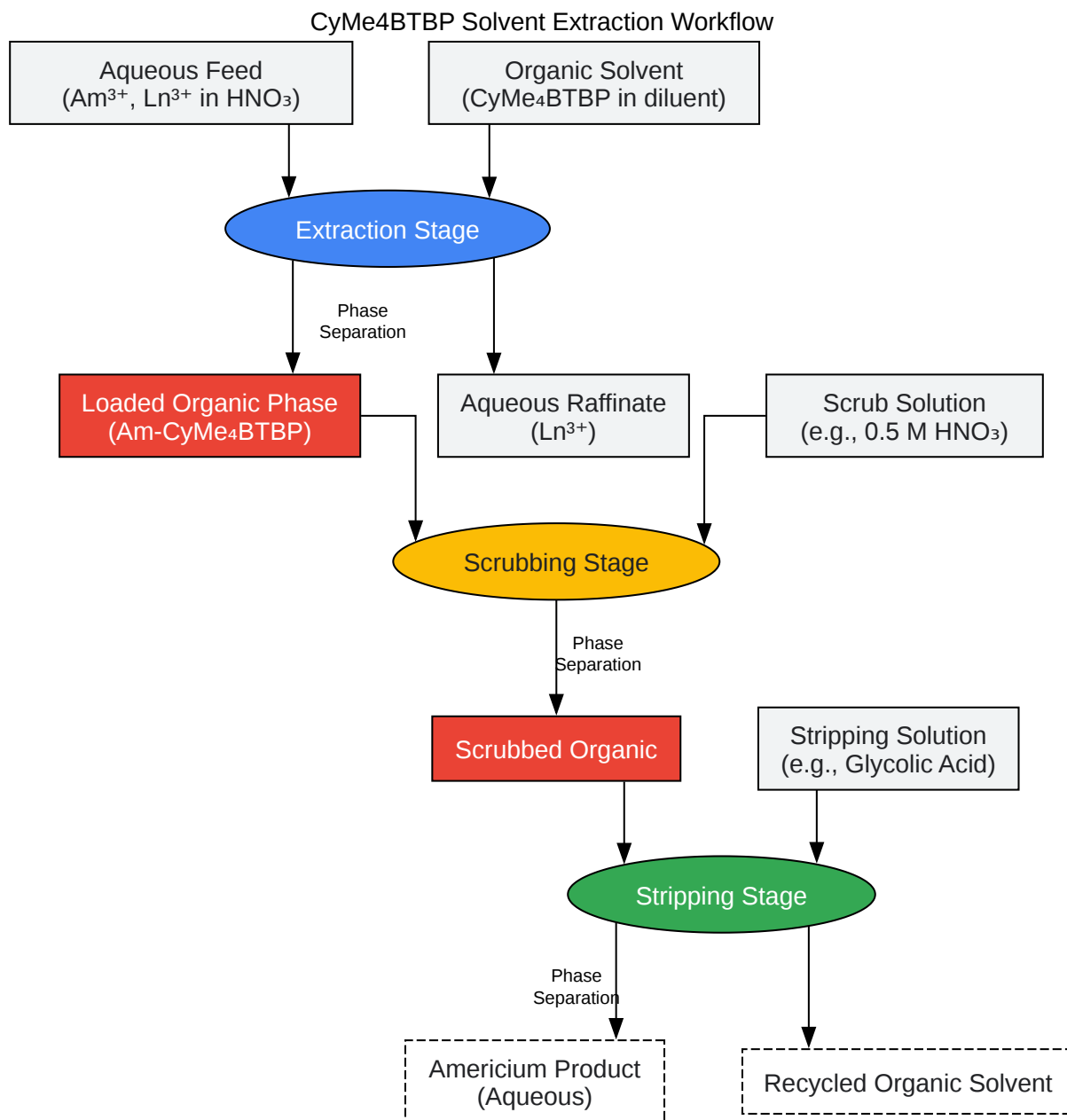
#### Procedure:

- Take the  $^{241}\text{Am}$ -loaded organic phase from the extraction experiment.

- In a clean centrifuge tube, combine equal volumes of the loaded organic phase and the stripping solution.
- Cap and agitate the mixture for at least 30 minutes to facilitate the transfer of americium to the new aqueous phase.
- Centrifuge to separate the phases.
- Collect aliquots from both phases and analyze for  $^{241}\text{Am}$  content.
- Calculate the stripping efficiency to determine the percentage of americium recovered from the organic phase. Two stripping stages have been shown to be efficient for actinide recovery.[\[3\]](#)[\[6\]](#)

## Visualization of the Workflow

The overall process, often part of a larger Grouped Actinide EXtraction (GANEX) scheme, involves extraction, scrubbing to remove co-extracted impurities, and stripping to recover the target actinide.[\[3\]](#)[\[6\]](#)



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Caption: Workflow for Am(III) separation using CyMe<sub>4</sub>BTBP.

## Quantitative Data Summary

The performance of the CyMe<sub>4</sub>BTBP extraction system is highly dependent on the experimental conditions. The following tables summarize key data from cited literature.

Table 1: Effect of CyMe<sub>4</sub>BTBP Concentration on Distribution Ratios (D) and Am/Eu Separation Factor (SF) Aqueous Phase: 4 M HNO<sub>3</sub>. Organic Phase: CyMe<sub>4</sub>BTBP in 30% v/v TBP and 70% v/v FS-13.

CyMe <sub>4</sub> BTBP Conc. (mM)	D (Am)	D (Eu)	SF (Am/Eu)
10	~29	~0.2	~145
25	~100	~0.7	~143
50	~200	~1.5	~133
100	~400	~4.0	~100

(Data estimated from graphical representations in literature[3])

Table 2: Influence of Nitric Acid on Am(III) and Eu(III) Extraction The protective effect of nitric acid has been noted during irradiation, with distribution ratios remaining constant up to a 300 kGy dose when the organic phase is in contact with HNO<sub>3</sub>. [8] In the absence of acid, distribution ratios decrease with increasing absorbed dose. [8]

Condition	D (Am)	D (Eu)	Notes
10 mM CyMe <sub>4</sub> BTBP in 1-octanol, irradiated to 100 kGy with 1 M HNO <sub>3</sub> contact	~10	~0.1	D values remain stable with irradiation in the presence of acid. [8]
10 mM CyMe <sub>4</sub> BTBP in 1-octanol, irradiated to 100 kGy without acid contact	~1	<0.1	D values decrease significantly without the protective effect of acid. [8]

Table 3: Stripping Efficiency Data Efficient recovery of actinides from the loaded organic phase is critical for process viability.

Stripping Agent	pH	Target	Efficiency	Reference
0.5 M Glycolic Acid	4	Actinides	Two stages are efficient for recovery.	[3][6]
0.01 M HNO <sub>3</sub> + 0.2 M TEDGA	2	Am, Cm, Eu	Quantitative back-extraction within 4 hours.	[9]
Buffered Glycolate	4	Am(III)	D <sub>Am</sub> of 0.01 obtained within 5 minutes.	[7]

## Conclusion

The CyMe<sub>4</sub>BTBP ligand provides a robust and highly selective method for the extraction of americium(III) from acidic waste streams containing lanthanides. The separation is based on the preferential stabilization of the Am(III)-ligand complex in the organic phase. By carefully selecting the concentrations of nitric acid and ligand, as well as the composition of the organic diluent, high distribution ratios and separation factors can be achieved. Efficient stripping protocols using agents like glycolic acid allow for the recovery of americium, making the process suitable for advanced nuclear fuel recycling applications.

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